

Technical Guide to the Spectroscopic Characterization of (2,6-Dimethylpyridin-3-yl)methanamine

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Compound of Interest

Compound Name: (2,6-Dimethylpyridin-3-yl)methanamine
CAS No.: 672325-49-4
Cat. No.: B1321220

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Abstract for Researchers

This document provides a comprehensive technical guide for the spectroscopic analysis of **(2,6-Dimethylpyridin-3-yl)methanamine** (CAS: 672325-49-4).^{[1][2]} While experimentally derived public data for this specific molecule is limited, this guide serves as a robust framework for researchers in drug development and chemical synthesis. It outlines state-of-the-art protocols for data acquisition using Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS). Furthermore, it provides expert-driven predictions of the expected spectral features, grounded in established principles and data from analogous structures. This guide is designed to empower scientists to acquire, interpret, and validate the spectroscopic profile of this and structurally related compounds with high confidence.

Introduction: The Scientific Imperative

(2,6-Dimethylpyridin-3-yl)methanamine is a substituted pyridine derivative of interest in medicinal chemistry and materials science. Its structure, featuring a disubstituted pyridine ring and a primary aminomethyl group, presents a unique electronic and steric profile. Accurate structural confirmation and purity assessment are paramount for its application in any research context, necessitating a multi-faceted spectroscopic approach.

This guide moves beyond a simple data sheet. It provides the causal logic behind instrumental parameter selection, data interpretation, and validation. The protocols herein are designed as self-validating systems, ensuring that the data acquired is both accurate and reproducible.

Molecular Structure and Numbering

Caption: IUPAC numbering for **(2,6-Dimethylpyridin-3-yl)methanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For **(2,6-Dimethylpyridin-3-yl)methanamine**, both ^1H and ^{13}C NMR are required for unambiguous characterization.

Expertise in Action: Experimental Protocol Design

The choice of solvent and experimental parameters is critical for acquiring high-quality data.

2.1.1 Step-by-Step Protocol for NMR Sample Preparation and Acquisition

- **Sample Preparation:** Accurately weigh 5-10 mg of the compound for ^1H NMR (or 20-50 mg for ^{13}C NMR) into a clean vial.^[3] Dissolve the sample in ~0.6-0.7 mL of a suitable deuterated solvent, such as Chloroform- d (CDCl_3) or DMSO- d_6 .^[4] CDCl_3 is often preferred for its volatility and minimal interference in the ^1H spectrum, but DMSO- d_6 may be required if the compound has poor solubility or if exchangeable protons (NH_2) are of particular interest.
- **Transfer and Filtration:** Transfer the solution to a 5 mm NMR tube using a Pasteur pipette. If any particulate matter is present, filter the solution through a small plug of glass wool in the pipette to prevent interference with shimming.^[4]
- **Instrument Setup:** Insert the sample into the spectrometer.

- **Locking and Shimming:** Lock the spectrometer on the deuterium signal of the solvent. This step is crucial for field stability. Perform automated or manual shimming to optimize the magnetic field homogeneity, aiming for sharp, symmetrical peaks.[\[3\]](#)
- **^1H NMR Acquisition:**
 - **Pulse Sequence:** A standard single-pulse experiment is sufficient.
 - **Spectral Width:** Set to approximately 12-15 ppm, centered around 6 ppm.
 - **Acquisition Time:** ~2-3 seconds.
 - **Relaxation Delay:** 1-2 seconds.
 - **Number of Scans:** 8 to 16 scans are typically adequate for a sample of this concentration.
- **^{13}C NMR Acquisition:**
 - **Pulse Sequence:** Use a proton-decoupled pulse sequence (e.g., zgpg30) to produce a spectrum with singlets for each unique carbon.
 - **Spectral Width:** Set to ~220-240 ppm.
 - **Number of Scans:** Due to the low natural abundance of ^{13}C , a higher number of scans (e.g., 1024 to 4096) over 30-90 minutes is common.[\[3\]](#)
- **Data Processing:** Apply a Fourier transform to the acquired Free Induction Decay (FID). Phase the spectrum and perform baseline correction. Calibrate the chemical shift scale using the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C) or an internal standard like Tetramethylsilane (TMS).[\[5\]](#)

Predicted ^1H NMR Spectrum (500 MHz, CDCl_3)

The following table details the predicted chemical shifts (δ), multiplicities, and integration values. Predictions are based on established chemical shift principles for substituted pyridines and benzylamines.[\[6\]](#) Modern machine learning predictors can achieve high accuracy, often with a mean absolute error below 0.10 ppm.[\[7\]](#)

Predicted Shift (ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.35	d ($J \approx 7.5$ Hz)	1H	H-4	Aromatic proton on the pyridine ring, deshielded by the nitrogen and adjacent to H-5.
~ 6.95	d ($J \approx 7.5$ Hz)	1H	H-5	Aromatic proton ortho to the aminomethyl group, showing coupling to H-4.
~ 3.80	s	2H	-CH ₂ -NH ₂	Methylene protons adjacent to the aromatic ring and the amine nitrogen. The signal is expected to be a singlet.
~ 2.50	s	3H	2-CH ₃	Methyl group at the C-2 position, deshielded by the adjacent nitrogen atom.
~ 2.45	s	3H	6-CH ₃	Methyl group at the C-6 position, chemically similar to the 2-CH ₃ group.
~ 1.50	br s	2H	-NH ₂	Primary amine protons. The signal is often

broad and its
chemical shift is
concentration-
dependent.[6]

Predicted ^{13}C NMR Spectrum (125 MHz, CDCl_3)

Predictions are based on additive models and data from similar heterocyclic systems. Online prediction tools can also provide valuable estimates.[8][9]

Predicted Shift (ppm)	Assignment	Rationale
~ 157.0	C-2	Quaternary carbon attached to nitrogen and a methyl group. Deshielded by the electronegative nitrogen.
~ 156.5	C-6	Quaternary carbon attached to nitrogen and a methyl group, similar environment to C-2.
~ 136.0	C-4	Aromatic CH carbon.
~ 129.0	C-3	Quaternary carbon bearing the aminomethyl substituent.
~ 120.0	C-5	Aromatic CH carbon.
~ 42.0	-CH ₂ -NH ₂	Aliphatic methylene carbon attached to the ring and the nitrogen atom.
~ 23.5	2-CH ₃	Methyl carbon attached to the pyridine ring at the 2-position.
~ 23.0	6-CH ₃	Methyl carbon attached to the pyridine ring at the 6-position.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides critical information about the functional groups present in a molecule. For **(2,6-Dimethylpyridin-3-yl)methanamine**, the key signatures will be from the N-H bonds of the primary amine and the vibrations of the substituted aromatic ring.

Protocol for FTIR Data Acquisition

- **Sample Preparation:** For a solid sample, the Attenuated Total Reflectance (ATR) technique is most efficient. Place a small amount of the neat sample directly onto the ATR crystal. For a liquid, a thin film between two KBr or NaCl plates can be used.
- **Background Scan:** First, acquire a background spectrum of the empty instrument to subtract atmospheric H₂O and CO₂ signals.
- **Sample Scan:** Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The resulting spectrum of transmittance or absorbance versus wavenumber (cm⁻¹) is analyzed for characteristic absorption bands.

Predicted Characteristic FTIR Absorption Bands

The interpretation relies on well-documented correlation tables for amine and aromatic compounds.^{[10][11]}

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Assignment
3400 - 3250	Medium	N-H Asymmetric & Symmetric Stretch	A characteristic pair of sharp peaks for the primary amine (-NH ₂) group. ^[6] This distinguishes it from secondary amines (one peak) and tertiary amines (no peaks). ^[12]
3100 - 3000	Medium	Aromatic C-H Stretch	Stretching vibrations of the C-H bonds on the pyridine ring. ^[13]
2980 - 2850	Medium	Aliphatic C-H Stretch	Stretching vibrations of the methyl (-CH ₃) and methylene (-CH ₂) groups.
1650 - 1580	Medium	N-H Scissoring (Bend)	A key bending vibration for primary amines. ^[10]
1600 - 1450	Strong	Ring C=C and C=N Stretches	Multiple strong bands characteristic of the pyridine aromatic ring system. ^[14] ^[15]
1335 - 1250	Strong	Aromatic C-N Stretch	Stretching of the carbon-nitrogen bond within the pyridine ring. ^[11]
910 - 665	Strong, Broad	N-H Wag	Out-of-plane bending of the N-H bonds, characteristic of primary and

secondary amines.

[10]

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and valuable structural information through fragmentation analysis. Electrospray Ionization (ESI) is the preferred method for a polar molecule like this, as it is a soft ionization technique that typically yields a prominent protonated molecular ion $[M+H]^+$.

Protocol for LC-MS Data Acquisition

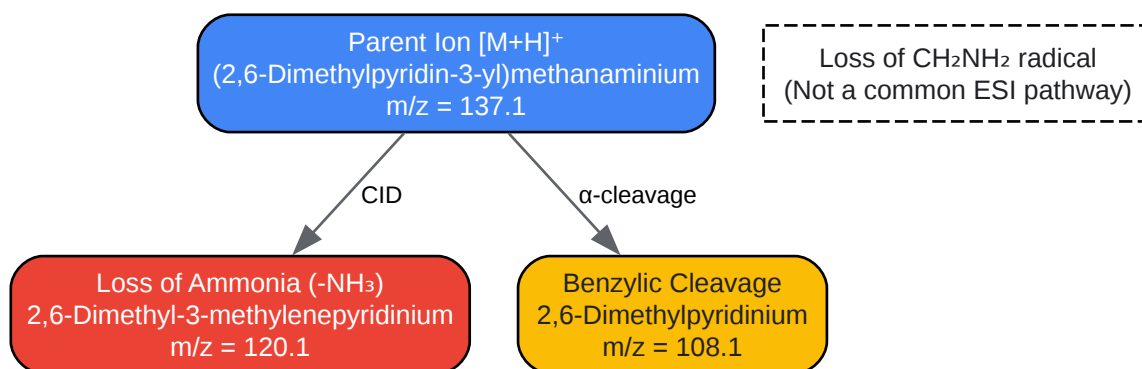
- **Sample Preparation:** Prepare a dilute solution of the compound (~1-10 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile, often with 0.1% formic acid to promote protonation.[16]
- **Chromatography (Optional but Recommended):** Inject the sample into a Liquid Chromatography (LC) system, typically with a C18 reversed-phase column. This step ensures sample purity and separates it from any non-volatile salts or impurities before it enters the mass spectrometer.[17][18]
- **Ionization:** Use an ESI source in positive ion mode. The applied voltage will create a fine spray of charged droplets, leading to the formation of gas-phase ions.
- **Mass Analysis:**
 - **Full Scan (MS1):** Scan a mass range (e.g., m/z 50-500) to identify the protonated molecular ion $[M+H]^+$. The exact mass can be used to confirm the elemental composition ($\text{C}_8\text{H}_{12}\text{N}_2$).
 - **Tandem MS (MS/MS):** Isolate the $[M+H]^+$ ion (m/z 137.1) and subject it to Collision-Induced Dissociation (CID) with an inert gas (e.g., argon or nitrogen). Analyze the resulting fragment ions to elucidate the structure.

Predicted Mass Spectrum and Fragmentation

- **Molecular Formula:** $\text{C}_8\text{H}_{12}\text{N}_2$

- Exact Mass: 136.1000
- Predicted $[M+H]^+$: 137.1073

The primary fragmentation pathway for protonated benzylamine-type structures is the cleavage of the C-C bond alpha to the pyridine ring, a process known as benzylic cleavage.[19][20][21]



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Caption: Predicted ESI-MS/MS fragmentation pathways for $[M+H]^+$.

Interpretation of Key Fragments:

- m/z 120.1: This fragment corresponds to the loss of ammonia (NH_3 , 17.0 Da) from the protonated parent ion. This is a very common fragmentation pathway for primary amines.[19][22]
- m/z 108.1: This fragment results from the cleavage of the bond between the methylene carbon and the pyridine ring, leading to the formation of a stable 2,6-dimethylpyridinium cation. This benzylic-type cleavage is highly characteristic.[23]

Conclusion and Validation Strategy

The comprehensive characterization of **(2,6-Dimethylpyridin-3-yl)methanamine** requires the synergistic use of NMR, FTIR, and MS. The predicted data in this guide provides a robust template against which experimentally acquired spectra can be compared. A conclusive structural verification is achieved when the 1H and ^{13}C NMR spectra are fully assigned, the FTIR spectrum confirms the presence of the primary amine and substituted pyridine moieties,

and the mass spectrum confirms the molecular weight and shows the expected fragmentation pattern.

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